

Comparative study of Carbomer 941 and Carbomer 940 rheological properties.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomer 941

Cat. No.: B606477

[Get Quote](#)

A Comparative Rheological Study: Carbomer 941 vs. Carbomer 940

For Researchers, Scientists, and Drug Development Professionals

Carbomer 941 and Carbomer 940 are high molecular weight, cross-linked polyacrylic acid polymers that are widely used as rheology modifiers in the pharmaceutical and cosmetic industries.[1][2] While both are effective thickening agents, they impart distinct rheological properties to formulations, making them suitable for different applications. This guide provides an objective comparison of their performance, supported by typical experimental data and detailed methodologies for rheological characterization.

Core Rheological Differences: An Overview

Carbomer 940 is renowned for its ability to produce high-viscosity gels with a "short," non-drip flow behavior.[3][4] In contrast, **Carbomer 941** is utilized to create formulations with lower viscosity and a "long," more flowable characteristic.[3] The choice between these two polymers is critical in product development, as it directly impacts the texture, stability, and application of the final product. For instance, the high viscosity and short flow of Carbomer 940 are ideal for creating clear, stable gels, such as hand sanitizers and topical creams, where a thick consistency is desired. Conversely, the lower viscosity and longer flow of **Carbomer 941** make it more suitable for lotions, toners, and other formulations requiring a lighter, more fluid texture.

Data Presentation: A Comparative Analysis

The following table summarizes the key rheological and physical properties of **Carbomer 941** and Carbomer 940 based on typical industry specifications. It is important to note that actual values can vary depending on the specific grade, concentration, pH, and presence of other excipients in the formulation.

Property	Carbomer 941	Carbomer 940
Viscosity (0.5% w/w aqueous dispersion, neutralized to pH 7.5)	4,000–11,000 cP	40,000–60,000 cP
Rheology	Long Flow	Short Flow
Clarity (in gel form)	High	High
Ion Resistance	Moderate	Low
Shear Resistance	Moderate	Low
Typical Use Level	0.1–1.5%	0.2–1.0%

Experimental Protocols for Rheological Characterization

To obtain precise and reproducible rheological data for **Carbomer 941** and Carbomer 940, the following experimental protocols are recommended.

Preparation of Carbomer Gels

A standardized method for gel preparation is crucial for accurate comparison.

- **Dispersion:** Slowly and carefully disperse the Carbomer powder into a vortex of deionized water with continuous, moderate agitation. Avoid introducing excessive air.
- **Hydration:** Allow the dispersion to hydrate for a minimum of 30 minutes to ensure complete wetting of the polymer particles.

- **Neutralization:** Neutralize the dispersion to the desired pH (typically 6.0-7.5) using a suitable neutralizing agent, such as triethanolamine (TEA) or sodium hydroxide (NaOH). Add the neutralizer slowly while gently mixing to avoid excessive shearing of the gel.
- **Homogenization:** Gently mix the neutralized gel until a uniform consistency is achieved. Avoid high-speed mixing, which can permanently reduce viscosity.

Viscosity Measurement

Viscosity is a key parameter for characterizing Carbomer gels. A rotational viscometer, such as a Brookfield viscometer, is commonly used.

- **Equipment:** Brookfield RVT or similar rotational viscometer.
- **Spindle:** Select an appropriate T-bar spindle (e.g., Spindle 93) for high-viscosity gels.
- **Speed:** A slow rotational speed (e.g., 10 rpm) is recommended to minimize shear thinning effects during measurement.
- **Procedure:**
 - Equilibrate the gel sample to a constant temperature (e.g., 25°C).
 - Lower the rotating spindle into the gel to the specified immersion mark.
 - Allow the spindle to rotate for a set period (e.g., 1 minute) to achieve a stable reading.
 - Record the viscosity reading in centipoise (cP).

Rheological Profiling (Flow Curve)

To understand the shear-thinning behavior, a flow curve is generated by measuring viscosity over a range of shear rates.

- **Equipment:** A controlled-stress or controlled-rate rheometer with a cone-and-plate or parallel-plate geometry.
- **Procedure:**

- Place the gel sample on the lower plate of the rheometer and set the appropriate gap.
- Allow the sample to equilibrate to the desired temperature.
- Apply a programmed ramp of increasing shear rates (e.g., 0.1 to 100 s⁻¹) and record the corresponding shear stress and viscosity.
- Plot viscosity as a function of shear rate. A decrease in viscosity with increasing shear rate indicates shear-thinning behavior.

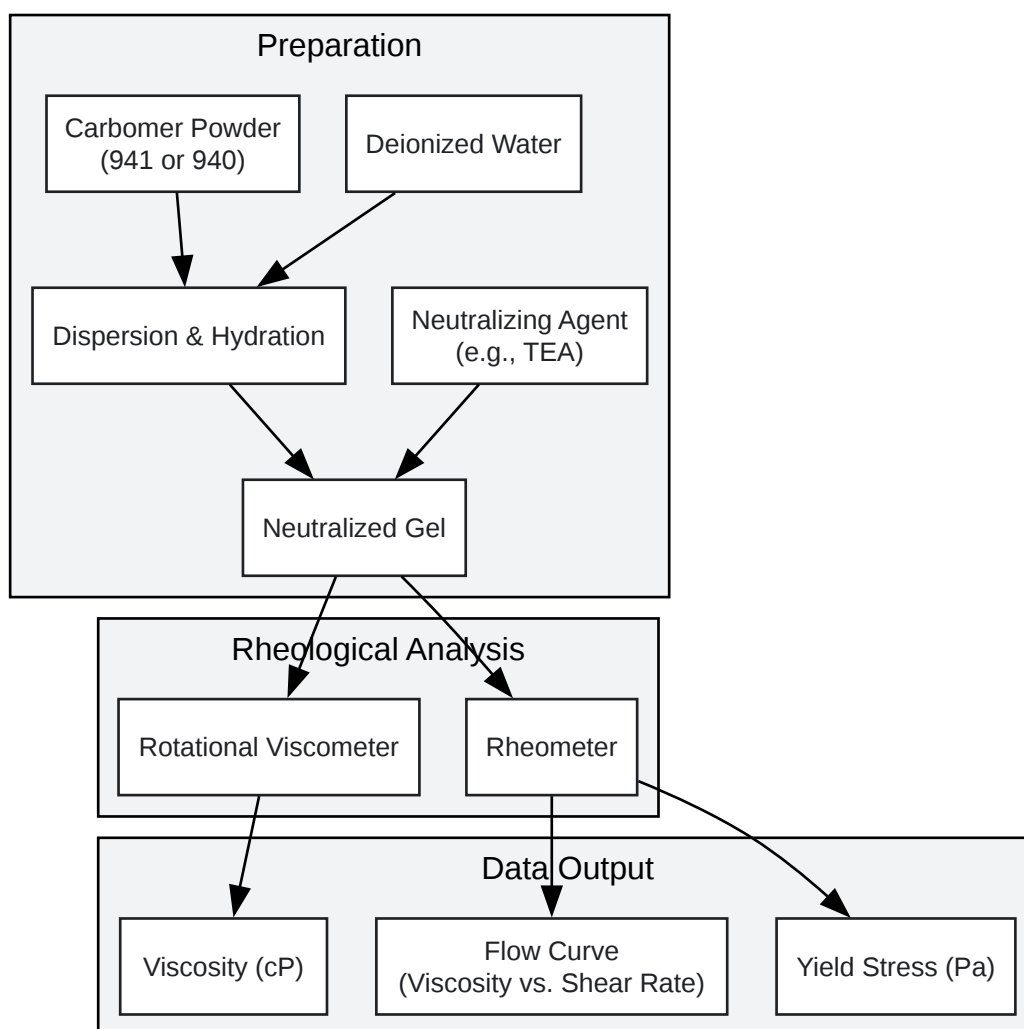
Yield Stress Measurement

Yield stress is the minimum stress required to initiate flow.

- Equipment: A controlled-stress rheometer.
- Procedure (Stress Ramp Method):
 - Apply a slow, linear ramp of increasing stress to the gel sample.
 - Monitor the resulting strain.
 - The yield stress is the point at which a significant increase in strain is observed with a small increment in stress, indicating the transition from solid-like to liquid-like behavior.

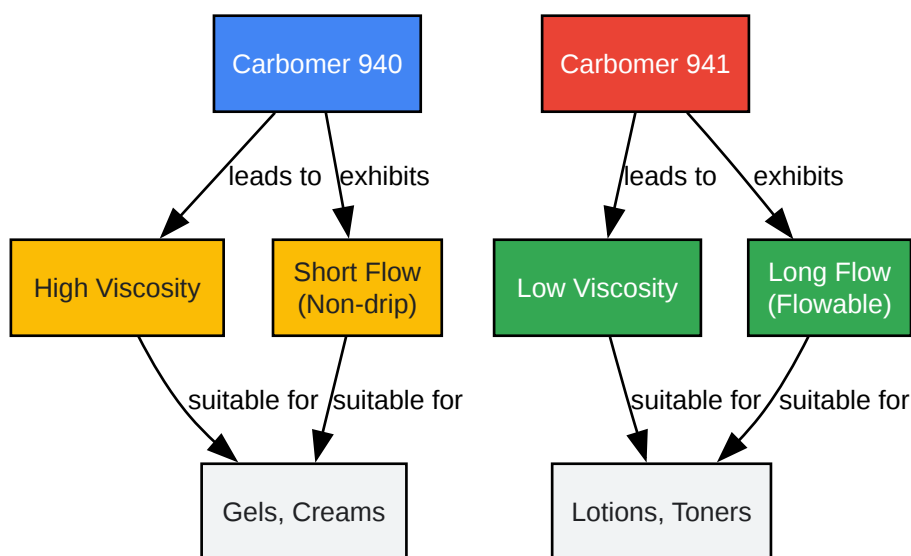
Mandatory Visualizations

To further illustrate the experimental workflow and the logical relationship between the properties of these two carbomers, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Rheological Characterization.



[Click to download full resolution via product page](#)

Caption: Property and Application Relationship of Carbomers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. nbinno.com [nbinno.com]
- 3. The Difference between Carbomer 940 and 941 [biotech-01.webself.net]
- 4. chemistscorner.com [chemistscorner.com]
- To cite this document: BenchChem. [Comparative study of Carbomer 941 and Carbomer 940 rheological properties.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606477#comparative-study-of-carbomer-941-and-carbomer-940-rheological-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com